

Graveobioside A: A Technical Guide for Researchers

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A Comprehensive Overview of **Graveobioside A**: Physicochemical Properties, Biological Activities, and Experimental Protocols

This technical guide provides an in-depth analysis of **Graveobioside A**, a flavonoid glycoside, for researchers, scientists, and drug development professionals. This document summarizes its core chemical data, explores its potential biological activities, and details relevant experimental methodologies.

Core Data: CAS Number and Molecular Weight

Graveobioside A is a naturally occurring flavonoid found in various plants, including celery (Apium graveolens).[1][2][3] Key identification and physicochemical properties are summarized below.

| Property | Value | Reference |
|-------------------|--------------|-----------|
| CAS Number | 506410-53-3 | N/A |
| Molecular Weight | 580.49 g/mol | N/A |
| Molecular Formula | C26H28O15 | N/A |



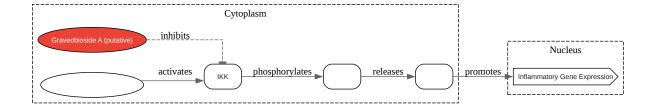
Biological Activities and Signaling Pathways

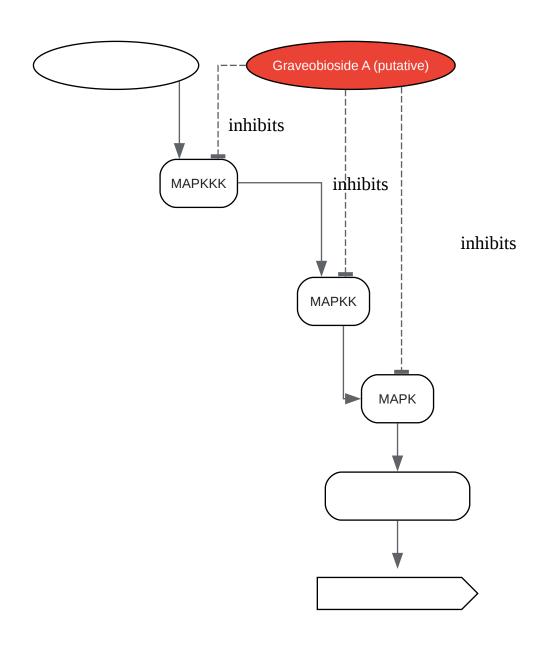
As a flavonoid, **Graveobioside A** is anticipated to possess antioxidant and anti-inflammatory properties, common to this class of phytochemicals.[4][5] Flavonoids are known to exert their effects through various cellular signaling pathways. While direct experimental evidence for **Graveobioside A** is still emerging, the activities of structurally related flavonoids suggest potential modulation of key inflammatory and oxidative stress pathways, such as NF-κB and MAPK signaling.[5][6][7][8][9][10][11]

Potential Anti-inflammatory Effects via NF-kB Signaling

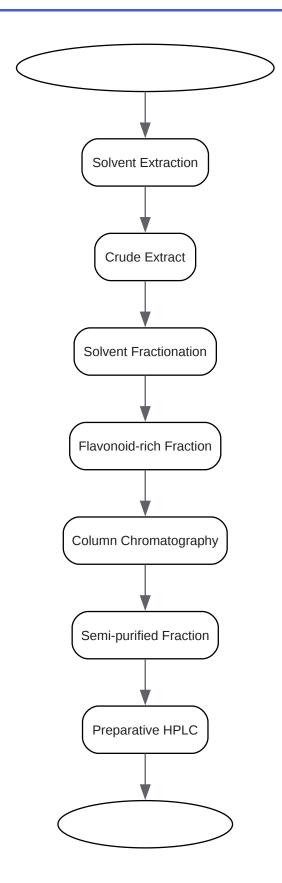
The Nuclear Factor-kappa B (NF-κB) signaling pathway is a central regulator of inflammation. [7][8][9][10][11] In its inactive state, NF-κB is sequestered in the cytoplasm. Upon stimulation by pro-inflammatory signals, a cascade of events leads to the release of NF-κB and its translocation to the nucleus, where it induces the expression of inflammatory genes. Flavonoids have been shown to interfere with this pathway at multiple points.[7][8][9][10][11]











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